Potential Biological Activity of 4-Bromo-5-methylthiazol-2-amine: A Technical Guide

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Compound of Interest

Compound Name:	*4-Bromo-5-methylthiazol-2-amine*
CAS No.:	*1209167-05-4*
Cat. No.:	*B580960*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a technical overview of the potential biological activities of **4-Bromo-5-methylthiazol-2-amine** based on the known activities of the broader 2-aminothiazole class of compounds. As of the latest literature review, specific biological data for **4-Bromo-5-methylthiazol-2-amine** is not extensively available in the public domain. Therefore, this guide extrapolates potential activities and methodologies from studies on structurally related compounds.

Introduction

The 2-aminothiazole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous biologically active compounds.[1] Derivatives of this heterocyclic motif have demonstrated a wide spectrum of pharmacological properties, including anticancer, antimicrobial, anti-inflammatory, and antioxidant effects.[1] The subject of this guide, **4-Bromo-5-methylthiazol-2-amine**, is a simple substituted 2-aminothiazole. The presence of a bromine atom at the 4-position and a methyl group at the 5-position is expected to influence its physicochemical properties and, consequently, its biological activity. This document aims to

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provide a comprehensive technical guide for researchers interested in the potential therapeutic applications of this compound.

Potential Biological Activities

Based on the extensive research on 2-aminothiazole derivatives, **4-Bromo-5-methylthiazol-2-amine** holds potential in several therapeutic areas.

Anticancer Activity

The 2-aminothiazole core is a well-established pharmacophore in oncology.[2] Lipophilic substituents at the 4- and 5-positions of the thiazole ring have been shown to contribute to moderate to good antitumor activities.[3] The bromo and methyl groups in **4-Bromo-5-methylthiazol-2-amine** may enhance its lipophilicity, potentially improving cell membrane permeability and interaction with hydrophobic pockets of therapeutic targets.

While no specific data exists for **4-Bromo-5-methylthiazol-2-amine**, other 2-aminothiazole derivatives have shown significant anticancer activity. For instance, a sublibrary of 2-aminothiazoles with lipophilic substituents at the 4- and/or 5-position exhibited moderate to good activities against human lung cancer (H1299) and human glioma (SHG-44) cell lines.[3] One promising analogue demonstrated IC50 values of 4.89 and 4.03 µM against these cell lines, respectively.[3]

Antimicrobial Activity

The thiazole nucleus is a key component in many antimicrobial agents.[4][5] The incorporation of a halogen, such as bromine, into the thiazole ring has been identified as a viable strategy for enhancing antimicrobial potency.[2] Schiff base derivatives of 5-bromothiazol-2-amine have been synthesized and have shown potent activity against a range of Gram-positive and Gram-negative bacteria, with some complexes exhibiting MIC values as low as 1.95 to 7.81 µg/mL.[6][7]

Anti-inflammatory and Antioxidant Activity

Derivatives of 2-aminothiazole have been investigated for their anti-inflammatory and antioxidant properties. For example, N-adamantyl-4-methylthiazol-2-amine has been shown to suppress inflammatory responses in lipopolysaccharide (LPS)-activated microglial cells by

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downregulating the expression of inflammatory mediators.[8] Similarly, N-cyclooctyl-5-methylthiazol-2-amine hydrobromide demonstrated anti-inflammatory effects by attenuating NLRP3 inflammasome activation in microglial cells.[9] A series of 2-amino-5-methylthiazol derivatives containing a 1,3,4-oxadiazole-2-thiol moiety also exhibited promising antioxidant activities in various radical scavenging assays.[10]

Quantitative Data for Structurally Related Compounds

To provide a reference for potential efficacy, the following table summarizes quantitative data for various 2-aminothiazole derivatives.

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Compound Class	Activity Type	Cell Line/Organism	IC50 / MIC	Reference
2-Aminothiazole with lipophilic substituents	Anticancer	H1299 (Human Lung Cancer)	4.89 µM	[3]
2-Aminothiazole with lipophilic substituents	Anticancer	SHG-44 (Human Glioma)	4.03 µM	[3]
Ni(II) complex with a Schiff base of 5-bromothiazol-2-amine	Antibacterial	Staphylococcus aureus	1.95 - 7.81 µg/mL	[6][7]
Ni(II) complex with a Schiff base of 5-bromothiazol-2-amine	Antibacterial	Methicillin-resistant S. aureus	1.95 - 7.81 µg/mL	[6][7]
Ni(II) complex with a Schiff base of 5-bromothiazol-2-amine	Antibacterial	Enterococcus faecalis	1.95 - 7.81 µg/mL	[6][7]
Ni(II) complex with a Schiff base of 5-bromothiazol-2-amine	Antibacterial	Pseudomonas aeruginosa	1.95 - 7.81 µg/mL	[6][7]
Ni(II) complex with a Schiff base of 5-bromothiazol-2-amine	Antibacterial	Escherichia coli	1.95 - 7.81 µg/mL	[6][7]

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Ni(II) complex with a Schiff base of 5-bromothiazol-2-amine	Antibacterial	Klebsiella pneumoniae	1.95 - 7.81 µg/mL	[6][7]
2-Amino-5-methylthiazole derivatives	Antioxidant	Superoxide Radical Scavenging	17.2–48.6 µg/mL	[10]

Experimental Protocols

The following are generalized protocols for assessing the potential biological activities of **4-Bromo-5-methylthiazol-2-amine**, based on methodologies used for similar compounds.

In Vitro Anticancer Activity (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess cell viability.

- Cell Seeding: Plate cancer cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Compound Treatment: Treat the cells with serial dilutions of **4-Bromo-5-methylthiazol-2-amine** for 48-72 hours.
- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours.
- Formazan Solubilization: Add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to an untreated control and determine the IC50 value.

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Antimicrobial Activity (Microdilution Method)

This method determines the Minimum Inhibitory Concentration (MIC) of a compound.

- Compound Dilution: Prepare a serial two-fold dilution of **4-Bromo-5-methylthiazol-2-amine** in a 96-well microtiter plate containing appropriate growth medium.
- Inoculum Preparation: Prepare a standardized inoculum of the test microorganism.
- Inoculation: Add the microbial inoculum to each well of the microtiter plate.
- Incubation: Incubate the plate under appropriate conditions (e.g., 37°C for 18-24 hours for bacteria).
- MIC Determination: The MIC is the lowest concentration of the compound that inhibits visible growth of the microorganism.

Potential Signaling Pathways

Based on studies of closely related 2-aminothiazole derivatives, **4-Bromo-5-methylthiazol-2-amine** may modulate key signaling pathways involved in inflammation and cancer.

NF-κB and ERK Signaling Pathways

The anti-inflammatory effects of some 2-aminothiazole derivatives have been linked to the inhibition of the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) and ERK (extracellular signal-regulated kinase) signaling pathways.[8] These pathways are crucial regulators of inflammatory gene expression.

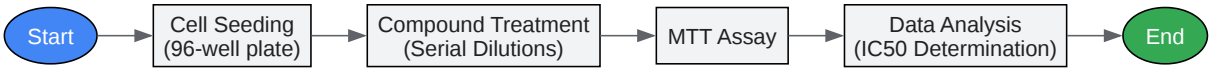
NLRP3 Inflammasome Pathway

The NLRP3 (NOD-, LRR- and pyrin domain-containing protein 3) inflammasome is a multiprotein complex that plays a critical role in the innate immune system and inflammation.[9] Certain 2-aminothiazole derivatives have been shown to exert their anti-inflammatory effects by attenuating the activation of the NLRP3 inflammasome.[9]

Visualizations

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Experimental Workflow: In Vitro Anticancer Screening

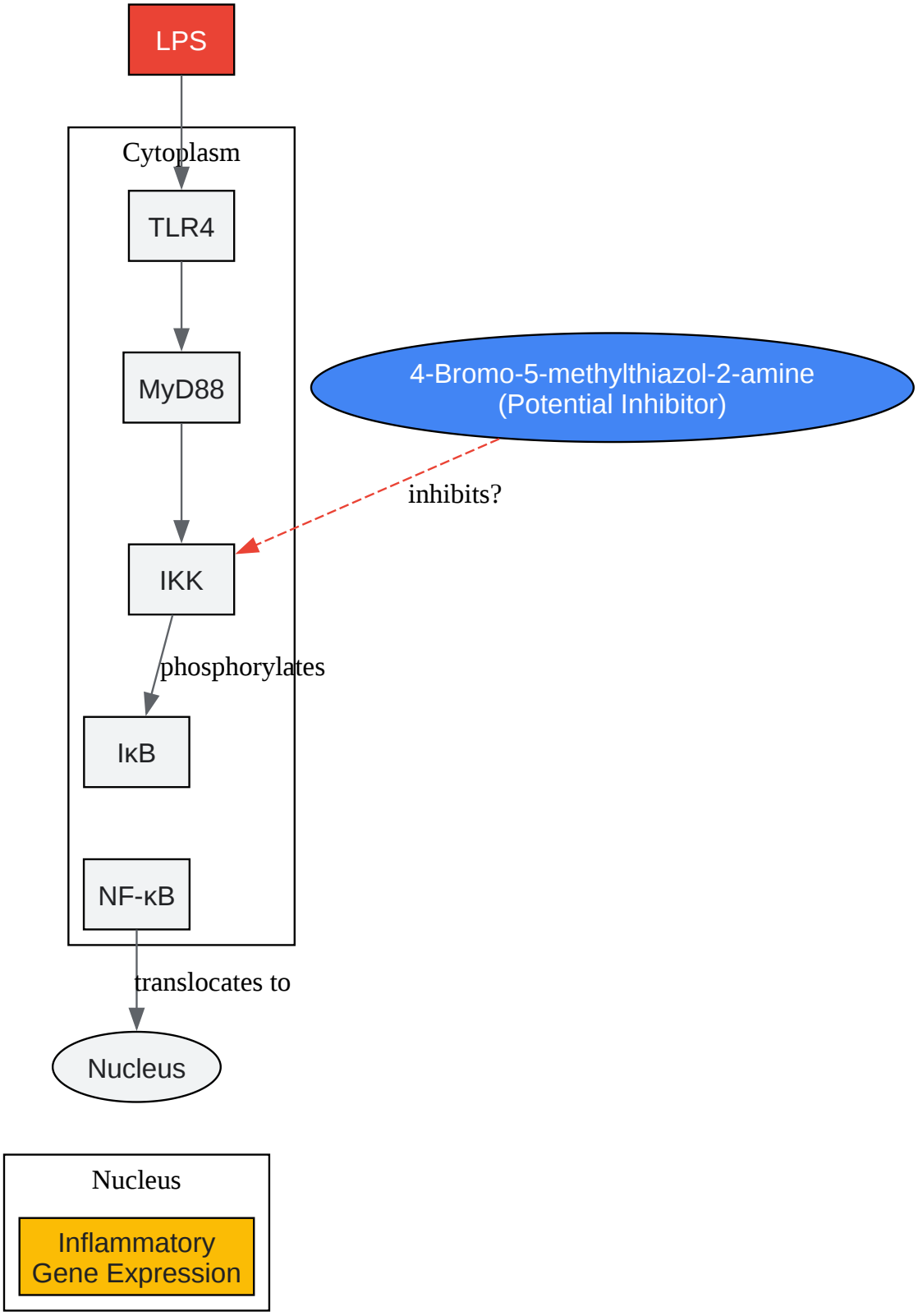


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Caption: General workflow for in vitro anticancer screening using the MTT assay.

Potential Signaling Pathway: NF-κB Inhibition

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Caption: Potential inhibition of the NF-κB signaling pathway by **4-Bromo-5-methylthiazol-2-amine**.

Conclusion

While direct biological data for **4-Bromo-5-methylthiazol-2-amine** is currently limited, the extensive body of research on the 2-aminothiazole scaffold strongly suggests its potential as a valuable lead compound in drug discovery. Its structural features imply possible anticancer, antimicrobial, and anti-inflammatory activities. Further investigation through in vitro and in vivo studies is warranted to elucidate the specific biological profile and therapeutic potential of this compound. The experimental protocols and potential signaling pathways outlined in this guide provide a foundational framework for such future research endeavors.

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